

# Personal protective equipment for handling Mps1-IN-3

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## Compound of Interest

Compound Name: Mps1-IN-3

Cat. No.: B609310

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## Essential Safety and Handling Guide for Mps1-IN-3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Mps1-IN-3**, a potent inhibitor of monopolar spindle 1 (Mps1) kinase. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

## Hazard Identification and Safety Summary

**Mps1-IN-3** is classified as harmful if swallowed. All handling of this compound should be conducted with the appropriate personal protective equipment and in a designated controlled area.

GHS Hazard Classification:

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed

## Precautionary Statements:

Code	Statement
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P501	Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through ingestion, inhalation, or skin contact.

PPE Category	Specifications
Hand Protection	Wear two pairs of powder-free nitrile gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff. Change gloves every two hours or immediately if contaminated.
Eye Protection	Use chemical safety goggles or a face shield that provides full protection against splashes.
Body Protection	Wear a disposable, low-permeability lab coat with a solid front, long sleeves, and tight-fitting cuffs. Gowns should be changed at least daily or immediately after a spill.
Respiratory Protection	For handling the solid compound outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 or higher-rated respirator is required to prevent inhalation of airborne particles.

## Chemical and Physical Properties

Property	Value
CAS Number	1609584-72-6
Molecular Formula	C <sub>26</sub> H <sub>31</sub> N <sub>7</sub> O <sub>4</sub> S
Molecular Weight	537.63 g/mol
Appearance	Off-white to light yellow solid powder.
Solubility	Soluble in DMSO (up to 25 mg/mL).
Storage Temperature	Store at 2-8°C for short-term and -20°C for long-term.

# Operational Plan: Step-by-Step Handling Procedures

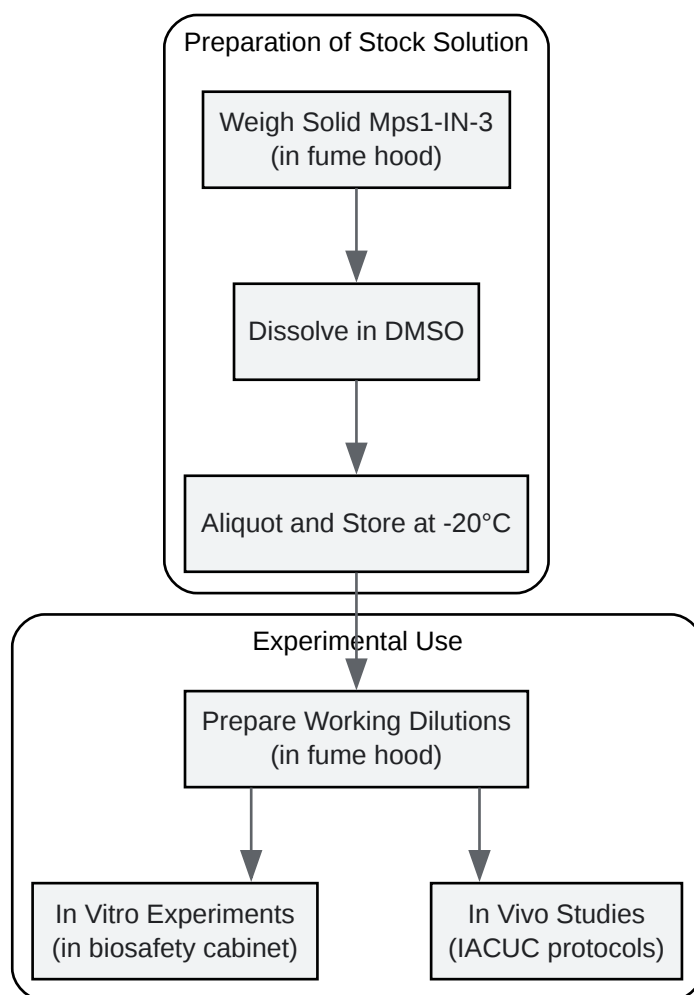
This section outlines the procedural workflow for safely preparing and using **Mps1-IN-3** in a laboratory setting.

## Preparation of Stock Solutions

- **Preparation Area:** All weighing and initial solubilization of the solid **Mps1-IN-3** must be performed in a certified chemical fume hood or a Class II Biological Safety Cabinet to minimize inhalation exposure.
- **Weighing:** Use a calibrated analytical balance. Tare the balance with an appropriate weighing vessel. Carefully transfer the required amount of **Mps1-IN-3** powder using a clean spatula.
- **Solubilization:** Add the appropriate volume of DMSO to the weighed **Mps1-IN-3** to achieve the desired stock concentration. Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in clearly labeled, tightly sealed vials.

## Experimental Use

- **Dilution:** When preparing working solutions, perform dilutions within a chemical fume hood or biological safety cabinet.
- **Cell Culture and In Vitro Assays:** When adding **Mps1-IN-3** to cell cultures or other in vitro experiments, wear appropriate PPE. All manipulations should be carried out in a sterile biological safety cabinet.
- **Animal Studies:** For in vivo studies, ensure that all dosing and handling of treated animals are conducted in accordance with institutional animal care and use committee (IACUC) guidelines. Appropriate PPE, including respiratory protection, should be worn to prevent exposure to the compound through animal excreta or aerosols.



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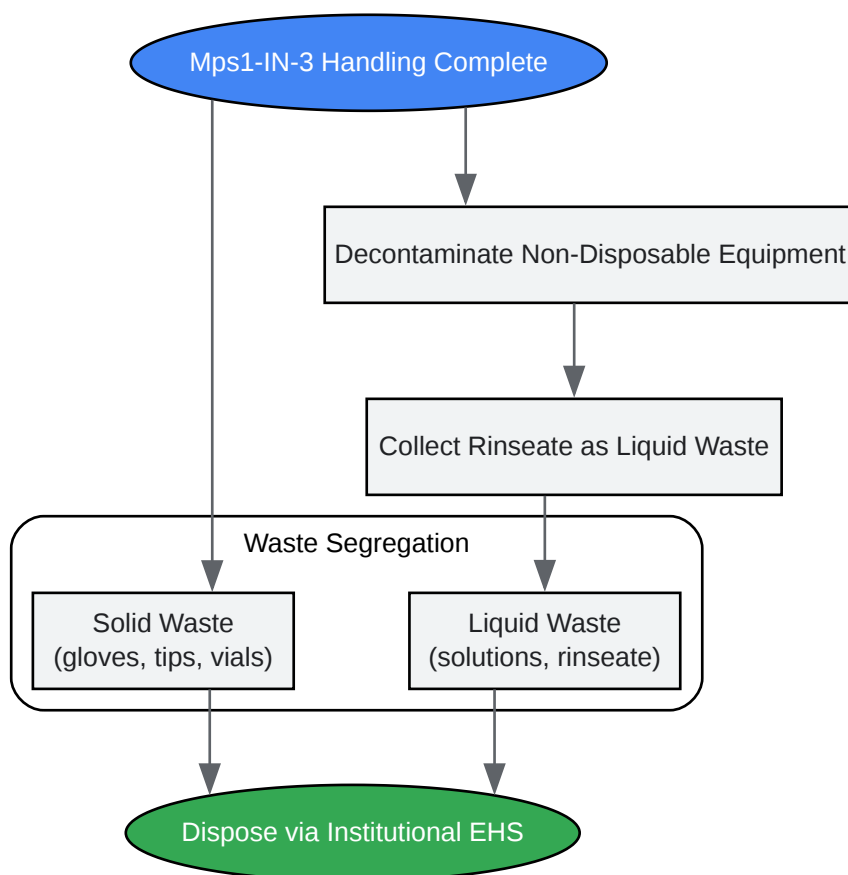
Caption: Workflow for the safe preparation and experimental use of **Mps1-IN-3**.

## Disposal Plan

Proper disposal of **Mps1-IN-3** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All disposable materials that have come into contact with **Mps1-IN-3**, including gloves, weighing paper, pipette tips, and vials, must be collected in a designated hazardous waste container. This container should be clearly labeled as "Hazardous Chemical Waste" and include the name of the compound.

- **Liquid Waste:** Unused stock solutions and working solutions of **Mps1-IN-3** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.
- **Decontamination:** All non-disposable equipment, such as spatulas and glassware, should be decontaminated by rinsing with a suitable solvent (e.g., ethanol) in a chemical fume hood. The rinseate should be collected as hazardous liquid waste. Subsequently, wash the equipment with soap and water.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.



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Caption: Step-by-step disposal plan for **Mps1-IN-3** and contaminated materials.

- To cite this document: BenchChem. [Personal protective equipment for handling Mps1-IN-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609310#personal-protective-equipment-for-handling-mps1-in-3]

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